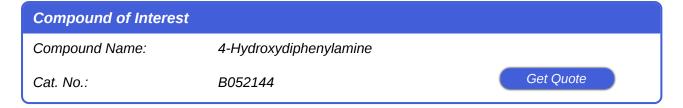


An In-depth Technical Guide to p-Anilinophenol: Chemical Structure and Reactivity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

p-Anilinophenol, also known as **4-hydroxydiphenylamine**, is a versatile aromatic compound with significant applications in organic synthesis and medicinal chemistry. Its unique structure, featuring both a secondary amine and a hydroxyl group on a diphenylamine scaffold, imparts a rich and diverse reactivity profile. This technical guide provides a comprehensive overview of the chemical structure, properties, and reactivity of p-anilinophenol. It includes detailed experimental protocols for its synthesis and key reactions, quantitative data on its biological activities, and an exploration of its role in drug development.

Chemical Structure and Properties

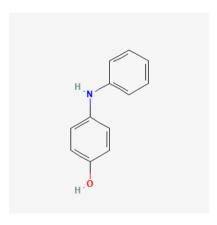
p-Anilinophenol is an organic compound with the chemical formula C₁₂H₁₁NO.[1][2] Its structure consists of a phenol ring substituted with an amino group at the para position, which is in turn bonded to a phenyl group. This arrangement makes it a derivative of both aniline and phenol.

Systematic IUPAC Name: 4-(phenylamino)phenol[2]

Common Synonyms: p-Anilinophenol, **4-Hydroxydiphenylamine**, 4-Anilinophenol, p-(Phenylamino)phenol[2]

Molecular Structure:





Physicochemical Properties:

The physical and chemical properties of p-anilinophenol are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical processes.

Property	Value	Reference(s)
Molecular Formula	C12H11NO	[1][2]
Molecular Weight	185.22 g/mol	[1][2]
Appearance	Solid	[2]
Melting Point	73 °C	[2]
logP	2.82	[2]
Hydrogen Bond Donors	2	[3]
Hydrogen Bond Acceptors	2	[3]
Rotatable Bonds	2	[3]

Synthesis of p-Anilinophenol

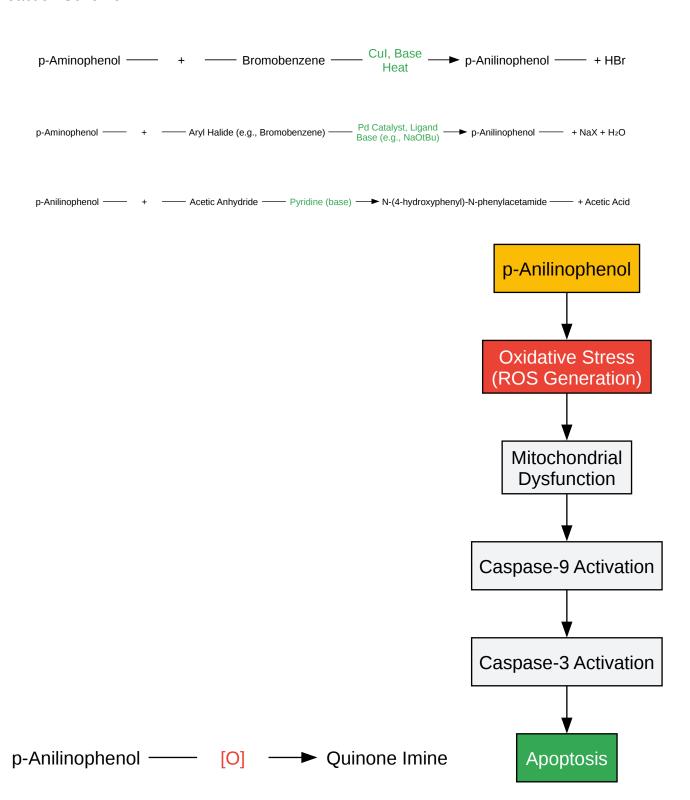
Several synthetic routes are available for the preparation of p-anilinophenol, with the most common methods being the Ullmann condensation and the Buchwald-Hartwig amination.

Ullmann Condensation



The Ullmann condensation is a classical method for the formation of carbon-nitrogen bonds, involving the copper-catalyzed reaction of an aryl halide with an amine.[4][5]

Reaction Scheme:





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